

What are the chemical properties of Adipoyl-d8 chloride?

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Compound of Interest

Compound Name: Adipoyl-d8 chloride

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An In-depth Technical Guide to the Chemical Properties of **Adipoyl-d8 chloride** For Researchers, Scientists, and Drug Development Professionals

Adipoyl-d8 chloride (CAS No. 284487-62-3), the deuterated isotopologue of adipoyl chloride, is a specialized research chemical. Its primary utility lies in its application as an internal standard for mass spectrometry-based analyses and in mechanistic studies where kinetic isotope effects are investigated. This guide provides a comprehensive overview of its chemical properties, experimental protocols for safe handling, and logical diagrams illustrating its synthesis and key reactions.

While specific data for the deuterated form is presented, much of the reactivity and safety information is derived from its well-documented non-deuterated analogue, adipoyl chloride (CAS No. 111-50-2), as their chemical behaviors are nearly identical.

Core Chemical and Physical Properties

Adipoyl-d8 chloride is a bifunctional acyl chloride, characterized by two highly reactive carbonyl-chloride groups on a deuterated six-carbon backbone.^[1] This structure dictates its high reactivity, particularly as a crosslinking agent and a monomer in polymerization reactions.

Data Presentation: Physicochemical Properties

The quantitative properties of **Adipoyl-d8 chloride** are summarized below. Data for the more common, non-deuterated Adipoyl chloride is included for comparison.

Property	Adipoyl-d8 chloride	Adipoyl chloride
CAS Number	284487-62-3	111-50-2
Molecular Formula	C ₆ D ₈ Cl ₂ O ₂	C ₆ H ₈ Cl ₂ O ₂
Molecular Weight	191.08 g/mol	183.03 g/mol [2]
Appearance	-	Colorless to light yellow/brown liquid[1][2]
Boiling Point	105-107 °C (at 2 mmHg)	96-116 °C (at 2-10 mmHg)[2][3]
Density	1.313 g/mL at 25°C	~1.25 g/mL at 20-25°C[2]
Flash Point	-	72 - 110 °C[2]
Solubility	Reacts with water	Reacts violently with water[1][2]

Reactivity and Stability

Reactivity: The presence of two acyl chloride functional groups makes **Adipoyl-d8 chloride** highly reactive.[1]

- **Reaction with Water:** It reacts violently and exothermically with water and moisture to hydrolyze into adipic acid-d8 and hydrochloric acid (HCl) gas.[1][4] This reaction is hazardous and necessitates handling under anhydrous conditions.
- **Reaction with Nucleophiles:** It readily reacts with nucleophiles such as alcohols (to form esters), amines (to form amides), and alkalis.[1][2] Its reaction with diamines is the basis for the synthesis of polyamides like Nylon 6,6.[1][5]
- **Corrosivity:** It is corrosive to many metals, especially in the presence of moisture.

Stability:

- **Adipoyl-d8 chloride** is stable when stored under normal, dry conditions.[2]

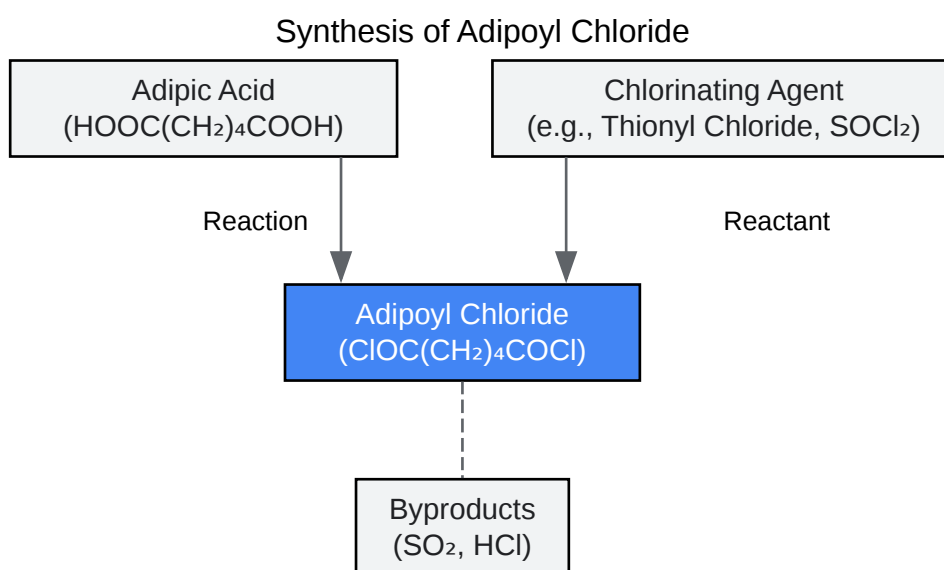
- It is sensitive to heat and moisture. The shelf life is described as poor, emphasizing the need for a cool, dry storage environment.[2]
- Incompatibilities: It is incompatible with water, moisture, strong oxidizing agents, strong bases (alkalis), alcohols, and amines.[1][2][6]

Hazardous Decomposition: When heated to decomposition, it can emit toxic and corrosive fumes, including hydrogen chloride, carbon monoxide, carbon dioxide, and potentially phosgene.[2][6]

Mandatory Visualizations

Synthesis of Adipoyl Chloride

The most common laboratory and industrial synthesis of adipoyl chloride involves the reaction of adipic acid with a chlorinating agent, such as thionyl chloride (SOCl_2) or phosgene (COCl_2). [1][5][7]

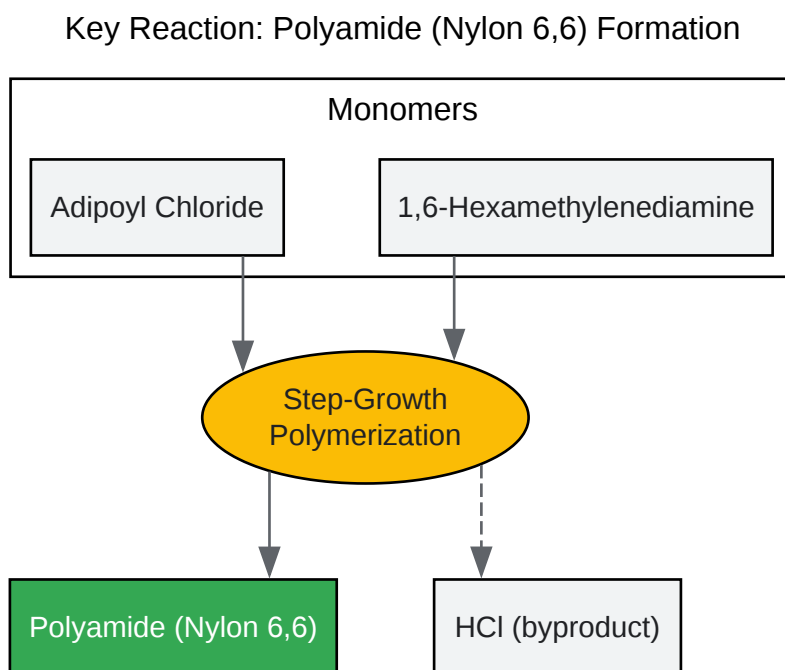


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Caption: General synthesis pathway for Adipoyl Chloride.

Key Reaction: Polyamide Formation (Nylon 6,6)

A primary application of adipoyl chloride is in step-growth polymerization. Its reaction with a diamine, such as 1,6-hexanediamine, forms a polyamide. This specific reaction produces Nylon 6,6.[4][5][8]



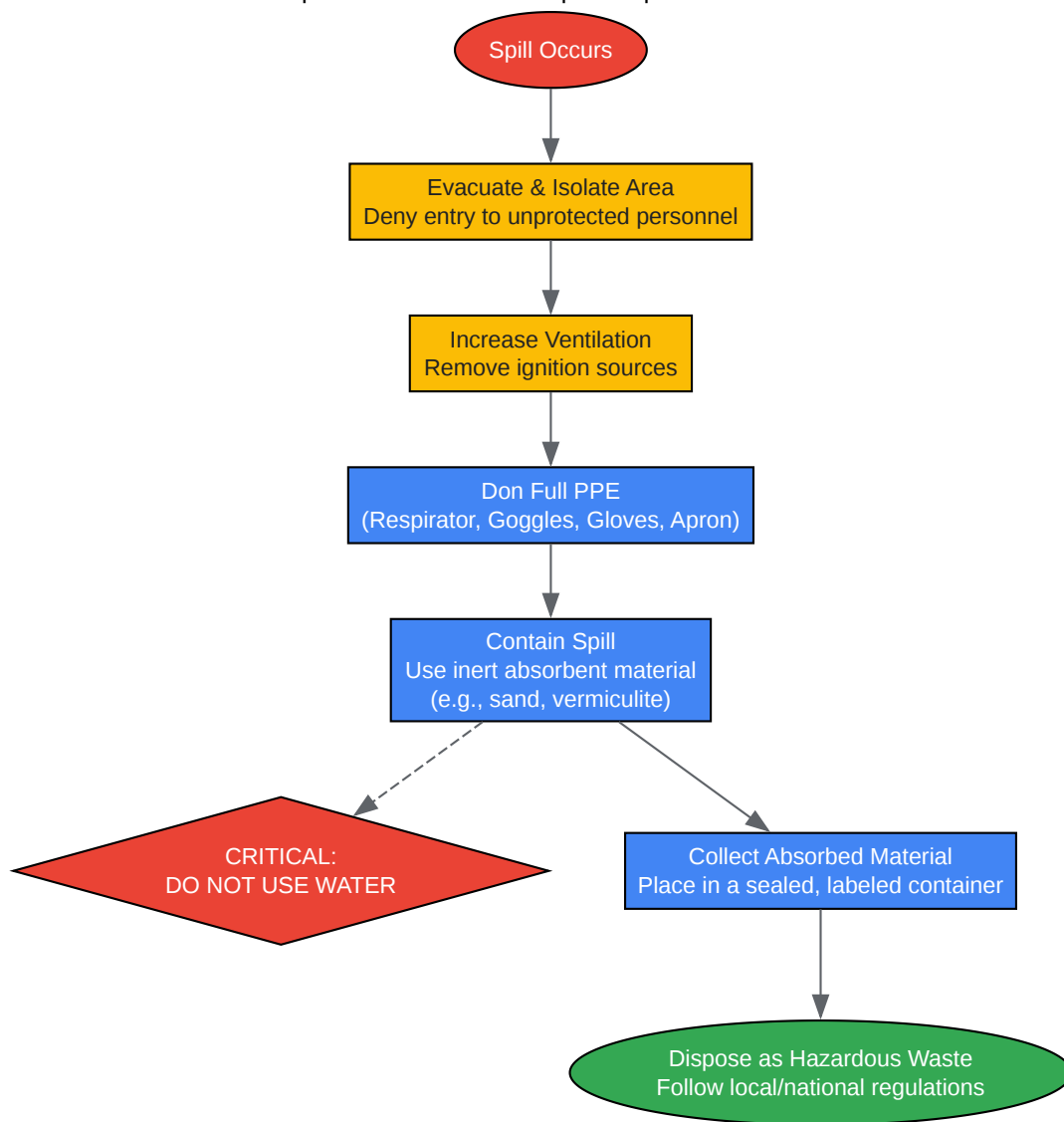
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Caption: Reaction of Adipoyl Chloride to form a polyamide.

Experimental Workflow: Spill Response Protocol

Safe handling of **Adipoyl-d8 chloride** requires a clear protocol for accidental releases. The following workflow is based on standard safety data sheet recommendations.[2][9][10][11]

Experimental Workflow: Spill Response Protocol

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Caption: Logical workflow for responding to a chemical spill.

Experimental Protocols

Due to its hazardous nature, strict adherence to safety protocols is mandatory when handling **Adipoyl-d8 chloride**.

Handling

- Ventilation: Always handle in a well-ventilated area, preferably inside a chemical fume hood.
[2]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical splash goggles, a face shield, chemical-resistant gloves (e.g., nitrile), and a lab apron or protective suit.[2][10][12] A NIOSH-approved respirator with an acid/organic cartridge may be necessary if airborne concentrations are high or ventilation is inadequate.[2]
- General Practices: Avoid all personal contact, including inhalation of vapors.[9] Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling. Keep the container tightly closed when not in use.[2][9]
- Water Avoidance: Crucially, prevent any contact with water or moisture to avoid a violent reaction and the release of HCl gas.[6][9]

Storage

- Conditions: Store in a cool, dry, well-ventilated, and secured area away from incompatible substances.[2][11] A dedicated corrosives cabinet is recommended.[2]
- Container: Keep the container tightly sealed to protect from moisture.[10][11] Storing under an inert gas like nitrogen or argon is also advised.[1][11]
- Incompatibilities: Segregate from water, moisture, alcohols, bases, and oxidizing agents.[2]

Spill and Fire Response

- Spills: In case of a spill, evacuate the area.[10] Wearing full PPE, contain the spill with an inert, dry absorbent material like sand or vermiculite.[2] Do not use water.[9] Collect the material into a sealed, labeled container for hazardous waste disposal.[2][10]

- Fire: The material is a combustible liquid. For fires, use dry chemical, sand, or alcohol-resistant foam extinguishers.[2] DO NOT use water, as it will react violently.[9] Firefighters should wear full protective gear, including a self-contained breathing apparatus (SCBA).[2]

Applications in Research and Drug Development

Adipoyl chloride and its deuterated analogue are valuable reagents in several areas of research:

- Polymer Chemistry: It is a fundamental monomer for creating high-performance polymers, including polyamides and polyesters.[3][13] These polymers are explored for applications in drug delivery systems, tissue engineering, and medical implants due to their potential for biocompatibility and biodegradability.[4][13]
- Crosslinking Agent: Its bifunctional nature makes it an effective crosslinking agent for creating hydrogels.[4][14] These stimuli-responsive hydrogels are being investigated for controlled drug release applications.[14][15]
- Pharmaceutical Synthesis: Adipoyl chloride serves as a chemical intermediate in the synthesis of various pharmaceutical compounds and complex organic molecules.[3][4]
- Isotopic Labeling: As **Adipoyl-d8 chloride**, it is used as an internal standard in quantitative analysis and to probe reaction mechanisms where distinguishing between molecules of the same structure is necessary.

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